

Application of tBABr for Enhanced Stability of Ambient Air Processed Solar Cells

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *tert-Butylamine hydrobromide*

CAS No.: 60469-70-7

Cat. No.: B1228398

[Get Quote](#)

Application Notes and Protocols for Researchers

The use of tert-butylammonium bromide (tBABr), often referred to as tetrabutylammonium bromide (TBABr) in the literature, has emerged as a significant strategy in overcoming the inherent instability of perovskite solar cells (PSCs), particularly when fabricated under ambient air conditions. The incorporation of tBABr, either as an additive to the perovskite precursor solution or as a post-treatment agent, has demonstrated remarkable improvements in device performance and longevity by passivating defects, enhancing film quality, and increasing moisture resistance.

Mechanism of Action

The primary mechanism behind the enhanced stability imparted by tBABr involves the dual functionality of the tert-butylammonium (tBA⁺) cation and the bromide (Br⁻) anion. The bulky organic tBA⁺ cation can form a two-dimensional (2D) capping layer on the three-dimensional (3D) perovskite structure. This 2D layer acts as a hydrophobic shield, effectively repelling moisture and preventing the degradation of the underlying perovskite film.^{[1][2]} Furthermore, both the tBA⁺ cation and Br⁻ anion can passivate surface and grain boundary defects, such as

iodine vacancies, which are notorious for being sites of non-radiative recombination and initiation points for degradation.[3][4] By reducing these defects, tBABr treatment suppresses charge recombination, leading to improved photovoltaic performance and operational stability. [3][5]

Data Summary

The following tables summarize the quantitative data from various studies, highlighting the impact of tBABr and other quaternary ammonium halides on the performance and stability of perovskite solar cells.

Table 1: Photovoltaic Performance of Perovskite Solar Cells with and without tBABr Treatment

Perovskite Composition	Treatment Method	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
Not Specified	TBAB in precursor	1.119	23.41	76.97	20.16	[3]
Not Specified (Control)	No additive	-	-	-	18.52	[3]
CsPbI _{2.4} Br _{0.6}	TBAB in precursor	-	-	-	15.21	[6]
MAPbI ₃	CTAB Treatment	-	-	-	18.95	[7]
Not Specified	BDDAB Treatment	-	-	-	22.08	
Carbon-based PSC	TBAB Treatment	-	-	-	14.85	[5]
Carbon-based PSC (Control)	No Treatment	-	-	-	<14	[5]

Note: '-' indicates data not provided in the search results. CTAB (cetyl trimethyl ammonium bromide) and BDDAB (benzyl dodecyl dimethyl ammonium bromide) are other quaternary ammonium halides with similar functionalities.

Table 2: Ambient Air Stability of Perovskite Solar Cells with and without tBABr Treatment

Perovskite Composition	Treatment	Stability Conditions	Results	Reference
CsPbI ₂ .4Br _{0.6}	TBAB in precursor	Stored in N ₂ glovebox for 1600 hours	Retained over 93% of initial PCE	[6]
CH ₃ NH ₃ PbX ₃	TBA Iodide in precursor	45 days in ambient conditions, unencapsulated	Maintained original PCE	[1][2]
CH ₃ NH ₃ PbX ₃ (Control)	No additive	45 days in ambient conditions, unencapsulated	Lost over 60% of original PCE	[1][2]
MAPbI ₃	CTAB Treatment	1600 hours in dry conditions (dark)	No obvious decline in PCE	[7]
Not Specified	BDDAB Treatment	500 hours at 80% relative humidity	Retained 93.29% of initial PCE	
Carbon-based PSC	TBAB Treatment	40 days at 30-40% relative humidity	Retained over 90% of initial efficiency	[5]
Carbon-based PSC	TBAI Treatment	40 days at 30-40% relative humidity	Retained over 85% of initial efficiency	[5]

Experimental Protocols

The following are generalized protocols for the fabrication of perovskite solar cells incorporating tBABr, based on methodologies described in the literature. These protocols are intended as a starting point and may require optimization for specific perovskite compositions and device architectures.

Protocol 1: tBABr as an Additive in the Perovskite Precursor (One-Step Method)

This protocol describes the incorporation of tBABr directly into the perovskite precursor solution.

1. Substrate Preparation:

- Begin with pre-patterned fluorine-doped tin oxide (FTO) coated glass substrates.
- Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun.
- Treat the substrates with UV-ozone for 15-20 minutes to remove organic residues and improve the wettability.

2. Deposition of Electron Transport Layer (ETL):

- Deposit a compact layer of TiO₂ (c-TiO₂) by spin-coating a precursor solution (e.g., titanium diisopropoxide bis(acetylacetonate) in 1-butanol) onto the FTO substrate, followed by annealing at high temperatures (e.g., 500 °C).
- Alternatively, a low-temperature ETL like SnO₂ can be deposited from a nanoparticle solution.

3. Preparation of Perovskite Precursor Solution with tBABr:

- Prepare the desired 3D perovskite precursor solution (e.g., a stoichiometric mixture of lead halides and organic ammonium halides in a solvent like DMF:DMSO).

- Prepare a stock solution of tBABr in a suitable solvent (e.g., isopropanol or the same solvent as the perovskite precursor).
- Add the tBABr solution to the perovskite precursor solution at the desired concentration. The optimal concentration needs to be determined experimentally but is often in the range of a few mg/ml.[3][6]

4. Perovskite Film Deposition:

- Spin-coat the tBABr-containing perovskite precursor solution onto the ETL-coated substrate in ambient air.[8]
- During the spin-coating process, dispense an anti-solvent (e.g., chlorobenzene or toluene) to induce rapid crystallization.
- Anneal the film on a hotplate at a temperature suitable for the specific perovskite composition (e.g., 100-150 °C).

5. Deposition of Hole Transport Layer (HTL):

- Dissolve a hole-transporting material (e.g., Spiro-OMeTAD) in a solvent like chlorobenzene.
- Additives such as 4-tert-butylpyridine (tBP) and lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) are commonly included to improve conductivity and performance.[8]
- Spin-coat the HTL solution onto the perovskite layer.

6. Deposition of Metal Electrode:

- Complete the device by thermally evaporating a metal contact (e.g., gold or silver) onto the HTL.

Protocol 2: Post-Treatment of Perovskite Film with tBABr

This protocol involves treating the surface of a pre-formed perovskite film with a tBABr solution.

1. Fabricate the Perovskite Film:

- Follow steps 1, 2, and 4 from Protocol 1 to deposit the ETL and the perovskite film (without tBABr in the precursor).

2. Prepare tBABr Treatment Solution:

- Dissolve tBABr in a suitable solvent, typically an alcohol like isopropanol, at a specific concentration (e.g., 1-5 mg/ml).^{[9][10]}

3. tBABr Surface Treatment:

- Spin-coat the tBABr solution onto the cooled perovskite film.
- Anneal the treated film at a moderate temperature (e.g., 70-100 °C) for a short duration to promote the formation of the 2D/3D heterostructure and remove residual solvent.^{[9][10]}

4. Complete the Device:

- Proceed with the deposition of the HTL and the metal electrode as described in steps 5 and 6 of Protocol 1.

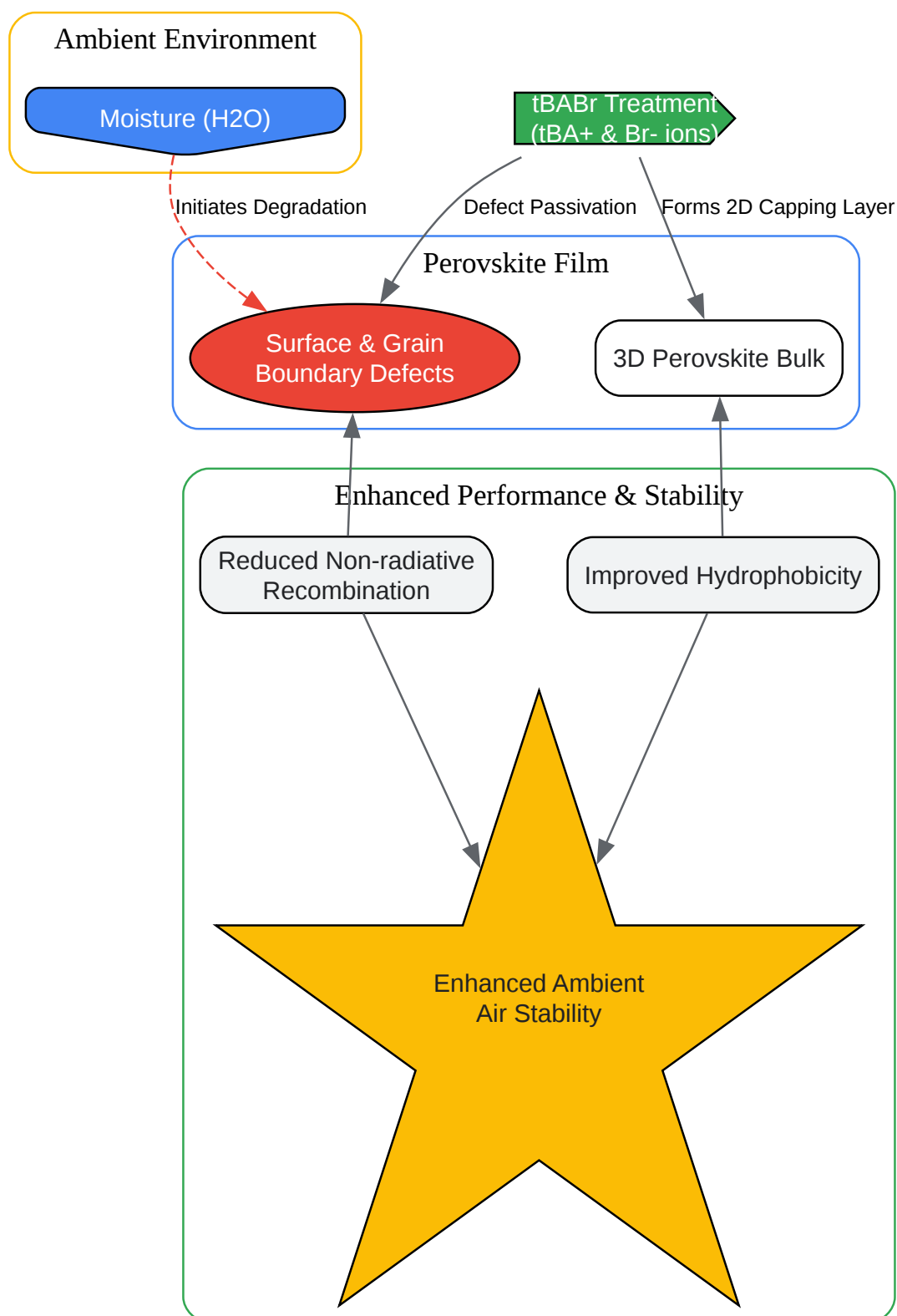
Visualizations

The following diagrams illustrate the experimental workflow and the proposed mechanism of tBABr in enhancing the stability of perovskite solar cells.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for fabricating tBABr-modified perovskite solar cells.



[Click to download full resolution via product page](#)

Caption: Mechanism of tBABr in enhancing perovskite solar cell stability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetrabutylammonium cations for moisture-resistant and semitransparent perovskite solar cells - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. [researchgate.net](#) [[researchgate.net](#)]
- 4. [researchgate.net](#) [[researchgate.net](#)]
- 5. [researchgate.net](#) [[researchgate.net](#)]
- 6. TBAB additive for inorganic CsPbI_{2.4}Br_{0.6} perovskite solar cells with efficiency beyond 15% - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 7. Interface modification by a multifunctional ammonium salt for high performance and stable planar perovskite solar cells - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 8. [researchgate.net](#) [[researchgate.net](#)]
- 9. Fabrication of stable and efficient 2D/3D perovskite solar cells through post-treatment with TBABF₄ - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 10. [researchgate.net](#) [[researchgate.net](#)]
- To cite this document: BenchChem. [Application of tBABr for Enhanced Stability of Ambient Air Processed Solar Cells]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1228398/docs#application-of-tbabr-for-enhanced-stability-of-ambient-air-processed-solar-cells>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)